

# What are the physical and chemical properties of triphenylgermanium chloride?

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## Compound of Interest

Compound Name: *Triphenylgermanium chloride*

Cat. No.: *B158819*

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## Triphenylgermanium Chloride: A Comprehensive Technical Guide

This technical guide provides an in-depth overview of the physical and chemical properties of **triphenylgermanium chloride** ( $(C_6H_5)_3GeCl$ ). It is intended for researchers, scientists, and professionals in drug development and materials science who utilize organogermanium compounds. This document consolidates key data, outlines experimental methodologies, and illustrates relevant chemical processes.

## Core Physical and Chemical Properties

**Triphenylgermanium chloride** is an organogermanium compound featuring a central germanium atom bonded to three phenyl groups and one chlorine atom.<sup>[1]</sup> It presents as a white to light yellow crystalline solid and is a versatile reagent in synthetic chemistry.<sup>[1][2]</sup>

The following table summarizes the key identifiers and molecular data for **triphenylgermanium chloride**.

Identifier	Value	Reference
IUPAC Name	chloro(triphenyl)germane	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	1626-24-0	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
EC Number	216-617-5	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>18</sub> H <sub>15</sub> ClGe	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Linear Formula	(C <sub>6</sub> H <sub>5</sub> ) <sub>3</sub> GeCl	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	339.4 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
MDL Number	MFCD00000461	<a href="#">[2]</a> <a href="#">[5]</a>

Quantitative physical properties are crucial for handling and experimental design. The data below has been compiled from various sources.

Property	Value	Reference
Appearance	White to yellow powder or crystals	<a href="#">[2]</a>
Melting Point	112-115 °C	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Boiling Point	285 °C at 12 mmHg	<a href="#">[3]</a> <a href="#">[4]</a>
Density	1.166 g/cm <sup>3</sup>	<a href="#">[3]</a>
Solubility	Insoluble in water; Soluble in organic solvents	<a href="#">[1]</a> <a href="#">[2]</a>

Spectroscopic data is essential for the characterization of **triphenylgermanium chloride**. While detailed spectra are best consulted directly from spectral databases, general information is available.

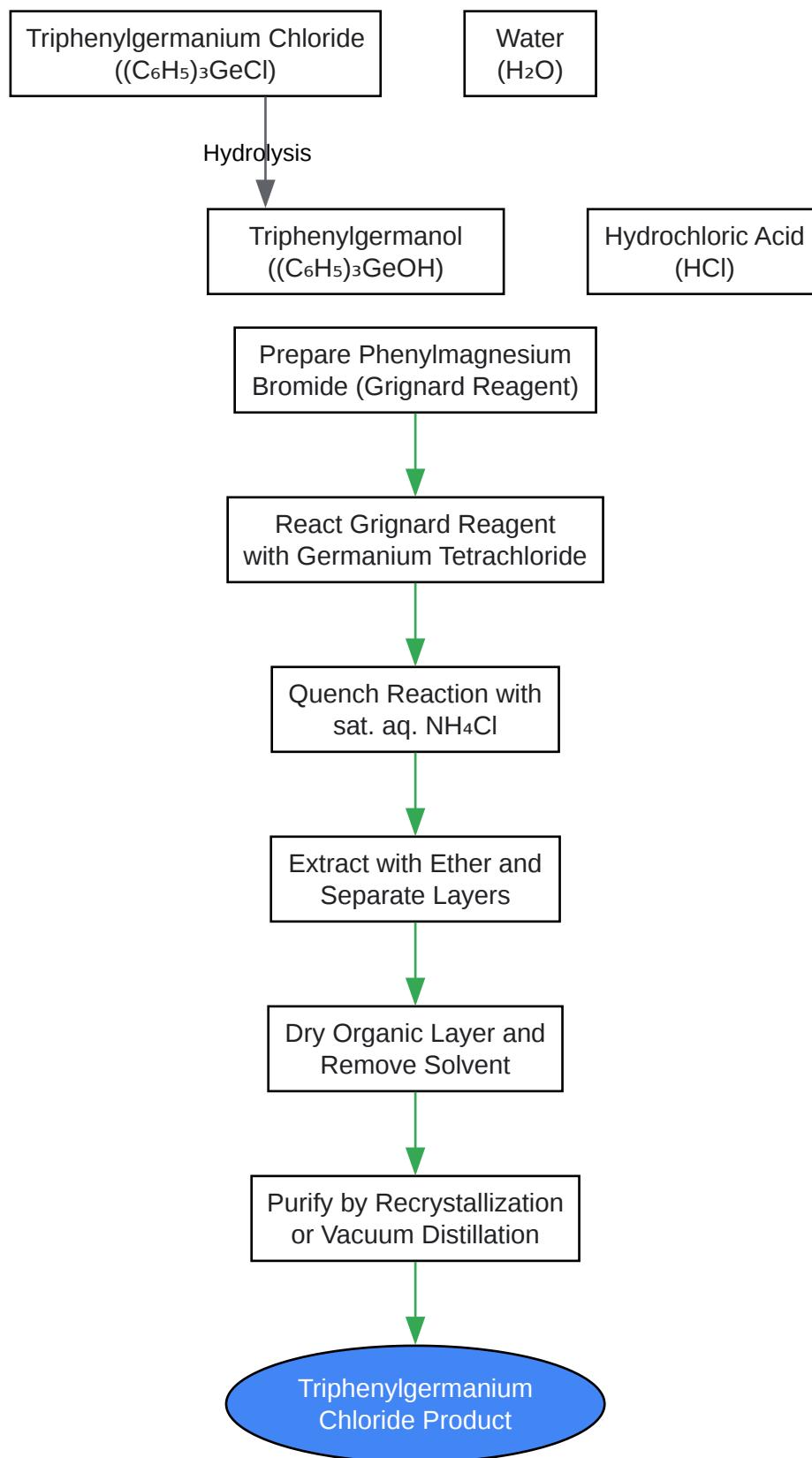
Spectrum Type	Availability	Reference
<sup>1</sup> H NMR	Data available	<a href="#">[6]</a> <a href="#">[7]</a>
<sup>13</sup> C NMR	Data available	<a href="#">[7]</a>
FTIR	Data available	<a href="#">[6]</a>
Mass Spectrometry	Data available	<a href="#">[7]</a>

## Chemical Reactivity and Stability

**Triphenylgermanium chloride** is a stable compound under standard conditions but exhibits reactivity characteristic of organometallic halides.

- **Stability:** The compound is stable at normal conditions but may decompose upon heating, releasing hazardous fumes.[\[1\]](#)[\[8\]](#) It should be stored in a tightly closed container in a dry, well-ventilated place.[\[8\]](#)
- **Moisture Sensitivity:** It is sensitive to moisture and reacts slowly with water.[\[3\]](#) This hydrolysis reaction yields triphenylgermanol and hydrochloric acid.[\[1\]](#)
- **Reactivity with Oxidizing Agents:** It may react with strong oxidizing agents.[\[1\]](#)[\[8\]](#)
- **Precursor for Synthesis:** It is a key starting material for synthesizing other organogermanium compounds.[\[1\]](#) For example, it can react with phosphonic acids to form triphenylgermanium derivatives or with dicarboxylic acids to create bis(triphenylgermanium) dicarboxylates.[\[1\]](#)

The reaction with water is a primary consideration for handling and storage.

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